

Molecular weight and formula of N1,N4-Dicyclohexylterephthalamide

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Compound of Interest

Compound Name: *N1,N4-Dicyclohexylterephthalamide*

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An In-depth Technical Guide to N1,N4-Dicyclohexylterephthalamide

For Researchers, Scientists, and Material Development Professionals

This technical guide provides a comprehensive overview of **N1,N4-Dicyclohexylterephthalamide**, a diamide derivative with significant applications in polymer science. This document details its chemical and physical properties, synthesis protocols, and its primary role as a nucleating agent.

Chemical Identity and Properties

N1,N4-Dicyclohexylterephthalamide is a symmetrical aromatic diamide. Structurally, it consists of a central terephthalamide core, which is a benzene ring substituted at the 1 and 4 positions with carboxamide groups, and two cyclohexyl groups attached to the nitrogen atoms of the amide functionalities.^[1]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	N1,N4-dicyclohexylbenzene-1,4-dicarboxamide[1][2]
CAS Number	15088-29-6[1][2][3][4]
Synonyms	N,N'-Dicyclohexylterephthalamide, 1,4-Benzenedicarboxamide, N1,N4-dicyclohexyl-[1][2][3]
InChI Key	OXJCOJXHCPVIPV-UHFFFAOYSA-N

Table 2: Physicochemical Properties

Property	Value
Molecular Formula	C ₂₀ H ₂₈ N ₂ O ₂ [1][2][3]
Molecular Weight	328.4 g/mol [1][2] (also reported as 328.45 g/mol [3][4])
Appearance	White powder[5][6]
Melting Point	>300 °C[5][6]
pKa (Predicted)	13.70 ± 0.20[3]
Boiling Point (Predicted)	571.4 ± 33.0 °C[3]
Density (Predicted)	1.12 ± 0.1 g/cm ³ [3]
Solubility	Soluble in polypropylene melt.[7]

Synthesis and Experimental Protocols

The synthesis of **N1,N4-Dicyclohexylterephthalamide** is typically achieved through condensation reactions.[1] The most common methods involve the reaction of a terephthalic acid derivative with cyclohexylamine.

2.1. Acyl Chloride Condensation Method

This is one of the most efficient methods for synthesizing **N1,N4-Dicyclohexylterephthalamide**.[\[1\]](#)

- Reactants: Terephthaloyl chloride and cyclohexylamine.[\[1\]](#)[\[7\]](#)
- Solvent: Anhydrous dichloromethane or Tetrahydrofuran (THF).[\[1\]](#)
- Catalyst/Base: A base such as triethylamine is often used to neutralize the hydrochloric acid (HCl) byproduct.[\[1\]](#)
- Procedure:
 - Dissolve terephthaloyl chloride in the chosen anhydrous solvent in a four-neck glass flask under an inert atmosphere (e.g., N₂ or Ar).[\[1\]](#)[\[7\]](#)
 - Add two equivalents of cyclohexylamine to the solution, often dropwise, while maintaining vigorous stirring.[\[1\]](#)[\[7\]](#)
 - Add triethylamine to the reaction mixture.[\[1\]](#)
 - The reaction is typically carried out at reflux.[\[1\]](#)
 - Monitor the reaction progress using Thin-Layer Chromatography (TLC).[\[1\]](#)
- Purification:
 - After the reaction is complete, the crude product is purified.
 - Recrystallization: A common method involves dissolving the crude product in a hot solvent mixture, such as ethanol and water, and allowing it to cool slowly to form pure crystals.[\[1\]](#)
 - Column Chromatography: Alternatively, purification can be performed using a silica gel column with a hexane/ethyl acetate gradient.[\[1\]](#)

2.2. Direct Amidation of Terephthalic Acid

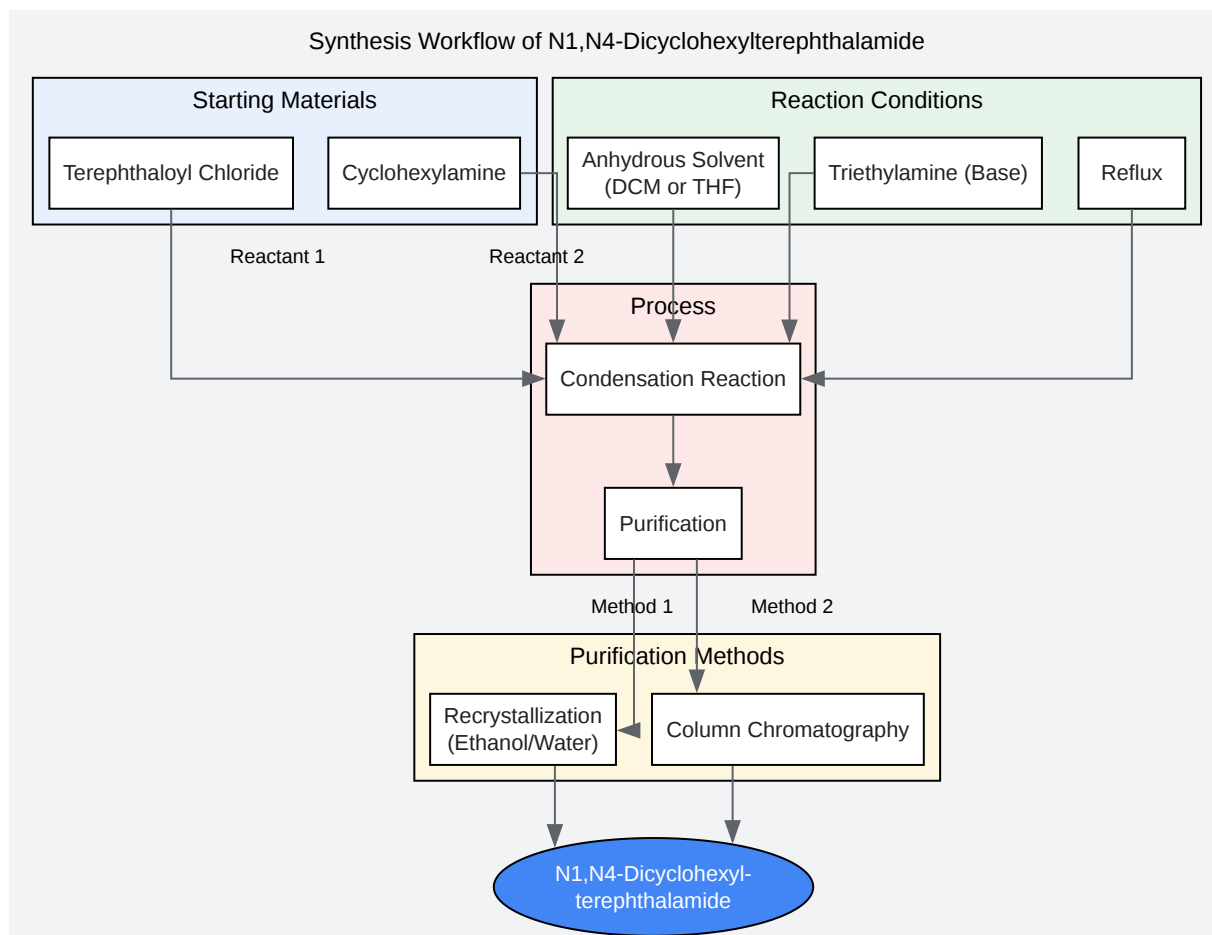
This method involves the direct reaction of terephthalic acid with cyclohexylamine.

- Reactants: Terephthalic acid and cyclohexylamine.
- Conditions: This reaction requires high temperatures to proceed due to the lower reactivity of carboxylic acids compared to acyl chlorides.[\[1\]](#)

2.3. From Dimethyl Terephthalate

Another synthetic route utilizes dimethyl terephthalate and cyclohexylamine.[\[1\]](#)

- Reactants: Dimethyl terephthalate and cyclohexylamine.[\[1\]](#)
- Catalysts: Pyridine and potassium carbonate are used as catalysts.[\[1\]](#)



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Caption: Synthesis workflow for **N1,N4-Dicyclohexylterephthalamide**.

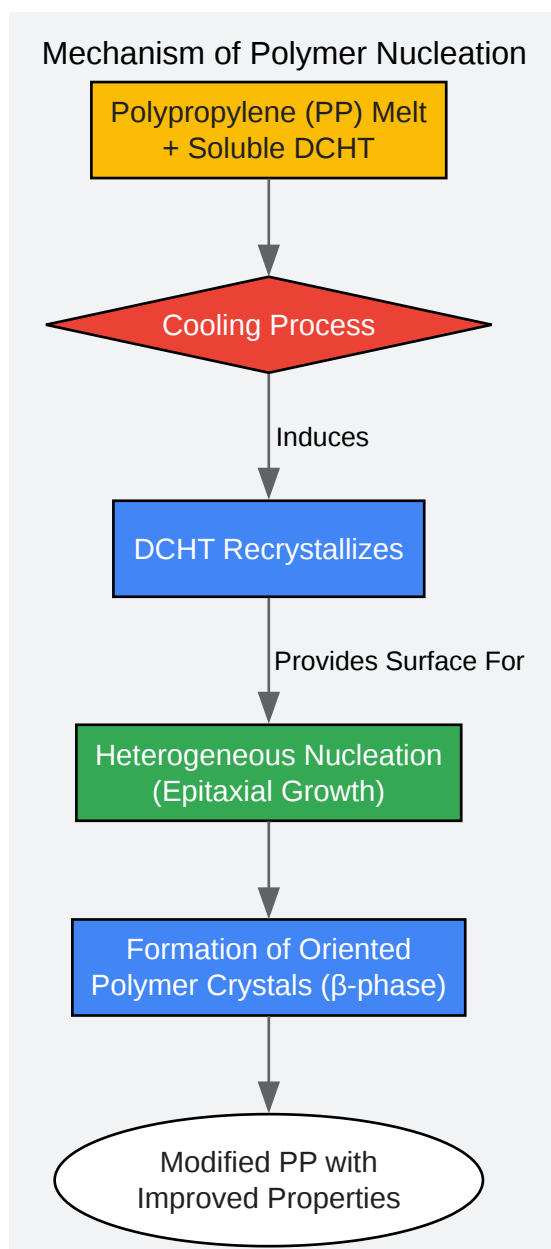
Applications in Material Science

Research has primarily focused on the application of **N1,N4-Dicyclohexylterephthalamide** as a nucleating agent, particularly for polypropylene (PP).^[1] Nucleating agents are additives that accelerate the crystallization process of a polymer.^[1]

3.1. Role as a Nucleating Agent

N1,N4-Dicyclohexylterephthalamide is an efficient nucleating agent that can induce both α and β crystalline forms in isotactic polypropylene (iPP).^[7] Its effectiveness is rooted in its ability to facilitate heterogeneous nucleation.^[1] The amide groups are crucial to its function, allowing for strong intermolecular hydrogen bonding which plays a role in its supramolecular assembly.^[1]

- **Mechanism:** The compound is soluble in the polypropylene melt and recrystallizes upon cooling.^[7] This recrystallization provides surfaces that template the oriented growth of polymer crystals, a process known as epitaxial growth.^[1]
- **Benefits:** As a β -crystalline nucleating agent for polypropylene, it can improve properties such as impact resistance and heat deformation resistance.^[5] This makes the resulting polymer suitable for applications like PP-R pipes and injection-molded parts for the automotive and electronics industries.^{[5][6]}



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Caption: Role of DCHT as a nucleating agent in polypropylene.

3.2. Other Potential Applications

Due to its structure, **N1,N4-Dicyclohexylterephthalamide** has been explored for use in other areas, such as:

- Liquid Crystal Materials: It can be used as a liquid crystal monomer or additive, forming a liquid crystal phase under specific conditions.[5][6]

- Fluorescent Dyes: Its aromatic core suggests potential applications in the field of fluorescent materials.[5]

Safety and Handling

- Handling: Use of a fume hood, nitrile gloves, chemical-resistant goggles, and a lab coat is recommended during synthesis and handling.[1]
- Storage: Store in a cool, dry place in a sealed, airtight container, preferably under an inert gas like nitrogen or argon.[1][5][6]
- Disposal: Waste should be disposed of in accordance with guidelines for halogenated organic waste.[1]
- Note: This compound is intended for research use only and is not for human or veterinary use.

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